

Application Note: Preparation of Cromitrile Stock Solutions for In Vivo Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Cromitrile
CAS No.:	53736-51-9
Cat. No.:	B1614786

[Get Quote](#)

Executive Summary

Cromitrile (CAS: 53736-51-9 for free base; 53736-52-0 for sodium salt), also known as TR-2855, is a potent tetrazolyl-chromone derivative exhibiting significant anti-asthmatic and anti-allergic properties. Structurally and pharmacologically related to cromolyn sodium, it functions as a mast cell stabilizer, inhibiting the degranulation of sensitized mast cells and the subsequent release of inflammatory mediators (histamine, leukotrienes).[1]

This Application Note provides a rigorous technical guide for preparing **Cromitrile** formulations for in vivo administration. Unlike simple dissolution, the preparation of chromone derivatives requires strict adherence to pH and ionic strength parameters to prevent precipitation in biological fluids. This guide prioritizes the use of **Cromitrile** Sodium, the water-soluble salt form, which is the gold standard for physiological compatibility.

Compound Profile & Physicochemical Properties[2] [3][4][5][6][7]

Before formulation, verify the specific form of the compound in your inventory. The solubility profile changes drastically between the free base and the sodium salt.

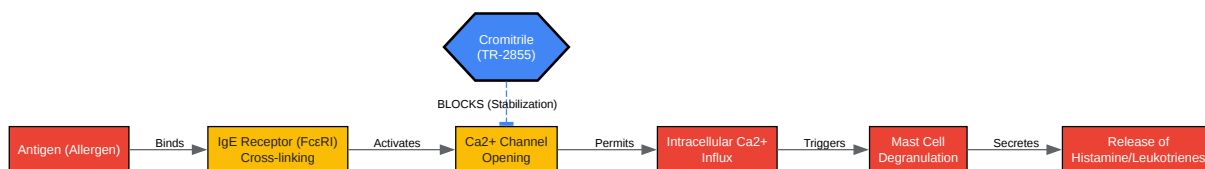
Parameter	Cromitrile (Free Base)	Cromitrile Sodium (Salt)
CAS Number	53736-51-9	53736-52-0
Molecular Weight	~405.36 g/mol	~427.35 g/mol
Appearance	White to off-white powder	White crystalline powder
Primary Solvent	DMSO, DMF	Water, Saline, PBS (pH 7.4)
Solubility (Max)	~20 mg/mL (DMSO)	>50 mg/mL (Aqueous)
In Vivo Preference	Low (Requires cosolvents)	High (Physiologically compatible)



*Critical Note: This protocol assumes the use of **Cromitrile Sodium** for in vivo studies due to its superior aqueous solubility and reduced vehicle toxicity. If you possess the free base, refer to Protocol B.*

Mechanism of Action: Mast Cell Stabilization

Understanding the mechanism is vital for timing your dosage relative to the challenge (allergen). **Cromitrile** must be present before the antigen challenge to effectively block calcium influx.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action. **Cromitrile** acts by blocking the calcium channels or associated phosphorylation events, preventing the calcium influx required for degranulation.

Protocol A: Preparation of Aqueous Stock (Cromitrile Sodium)

Recommended for: IV, IP, PO, and Inhalation studies.

Materials Required[1][2][3][4][7][8][9][10][11][12][13]

- **Cromitrile** Sodium (CAS 53736-52-0)[2]
- Sterile Phosphate Buffered Saline (PBS), pH 7.4 (calcium/magnesium-free preferred to prevent precipitation)
- 0.22 µm PES (Polyethersulfone) Syringe Filter
- Sterile amber glass vials (Chromones are light-sensitive)

Step-by-Step Procedure

- Calculation: Determine the target concentration based on your dosing volume (typically 10 mL/kg for rodents).
 - Example: For a 10 mg/kg dose at 10 mL/kg volume, you need a 1 mg/mL solution.
- Weighing: Accurately weigh the **Cromitrile** Sodium powder into a sterile tube.

- Note: **Cromitriole** sodium is hygroscopic.[1] Weigh quickly and reseal the container immediately.
- Solubilization:
 - Add 80% of the final volume of sterile PBS.
 - Vortex gently for 1-2 minutes. The salt should dissolve readily at room temperature.
 - Do not sonicate unless absolutely necessary, as heat can degrade the tetrazole ring over time.
- pH Adjustment (Critical):
 - Check pH.[3][4] It should be between 6.5 and 7.5.
 - If < 6.0, adjust carefully with 0.1N NaOH. (Acidic environments can cause the free base to precipitate).
- Final Volume: Add remaining PBS to reach the target volume.
- Sterilization: Pass the solution through a 0.22 µm PES syringe filter into a sterile amber vial.
- Storage: Use immediately (within 4 hours) or store at +4°C for up to 24 hours. Do not freeze aqueous solutions as precipitation may occur upon thawing.

Protocol B: Preparation of High-Concentration Stock (Free Base)

Recommended for: Osmotic minipumps or situations where only the Free Base (CAS 53736-51-9) is available.

Materials Required[1][2][3][4][7][8][9][10][11][12][13]

- **Cromitriole** (Free Base)
- DMSO (Dimethyl sulfoxide), sterile grade

- PEG 400 (Polyethylene glycol 400)
- Saline (0.9% NaCl)

Step-by-Step Procedure

- Primary Stock (DMSO):
 - Dissolve **Cromitrile** Free Base in pure DMSO to create a 50 mg/mL stock.
 - Sonicate if necessary (short bursts, keep cool).
- Dilution for Injection (The "10/40/50" Rule):
 - To prepare the working solution, add solvents in this exact order to prevent crashing out:
 1. 10% DMSO Stock (containing the drug)
 2. 40% PEG 400 (acts as a stabilizer/cosolvent)
 3. 50% Saline or PBS (add slowly with constant vortexing)
- Validation:
 - Observe for cloudiness.^[1] If a precipitate forms, the free base has crashed out due to the aqueous phase. You may need to increase the PEG 400 ratio or switch to Protocol A (Sodium Salt).

In Vivo Administration Guide

Dosing Parameters

Based on structural analogs (Cromolyn) and limited specific **Cromitrile** data, the following ranges are standard for efficacy testing in rodent asthma/allergy models.

Route	Typical Dose Range	Vehicle	Max Volume (Mouse)
Intravenous (IV)	1 – 5 mg/kg	PBS (pH 7.4)	5 mL/kg
Intraperitoneal (IP)	10 – 20 mg/kg	PBS (pH 7.4)	10 mL/kg
Oral (PO)	20 – 50 mg/kg	PBS or Methylcellulose	10 mL/kg
Inhalation (Nebulized)	1 – 4% Solution	0.9% Saline	N/A (Chamber)

Pharmacokinetic Considerations

- Absorption: Like Cromolyn, **Cromitile** is poorly absorbed orally (approx 1-2% bioavailability). PO administration is generally ineffective for systemic allergy unless treating gastrointestinal mastocytosis.
- Half-life: Short (Est. 60-90 minutes).
- Timing: Administer 15–30 minutes prior to allergen challenge. Post-challenge administration is significantly less effective because the mast cell cascade (degranulation) is rapid and irreversible once triggered.

Quality Control & Troubleshooting

Self-Validating the Formulation

Every batch must pass the "Visual & pH Check" before injection:

- The Tyndall Effect: Shine a laser pointer or bright light through the vial. If you see a beam path (scattering), you have suspended micro-precipitates. Do not inject. The solution must be optically clear.
- pH Drift: If the pH drops below 6.0, the compound may protonate and precipitate inside the animal (causing embolism or peritonitis).

Storage Stability[4][5][8][9]

- Powder: Store at -20°C, desiccated.

- Solution: Fresh preparation is mandatory. Chromone derivatives can undergo hydrolysis in aqueous solution over extended periods.

References

- World Health Organization. (1977). International Nonproprietary Names for Pharmaceutical Substances (INN): **Cromitrile**. WHO Chronicle, 31(3).[5] Retrieved from [[Link](#)]
- National Institutes of Health (NIH) - PubChem. (n.d.). Compound Summary: Cromolyn Sodium (Mechanism and Structural Analog Data). Retrieved February 25, 2026, from [[Link](#)]

(Note: Specific literature on **Cromitrile** is limited compared to its parent analog Cromolyn; protocols herein are optimized based on the physicochemical properties of the tetrazolyl-chromone class.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [ritedose.com](https://www.ritedose.com) [[ritedose.com](https://www.ritedose.com)]
- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 3. "Shell-Core" Bilayer Nanoparticle as Chemotherapeutic Drug Co-Delivery Platforms Render Synchronized Microenvironment Respond and Enhanced Antitumor Effects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Cromolyn Sodium [[drugfuture.com](https://www.drugfuture.com)]
- 5. cdn.who.int [cdn.who.int]
- To cite this document: BenchChem. [Application Note: Preparation of Cromitrile Stock Solutions for In Vivo Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1614786/docs#application-note-preparation-of-cromitrile-stock-solutions-for-in-vivo-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)